

VJ115: A Technical Guide to Solubility and Stability for In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VJ115

Cat. No.: B1683066

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on the solubility and stability of **VJ115**, a potent small-molecule inhibitor of ENOX1 (ecto-NOX disulfide-thiol exchanger 1).

Understanding these parameters is critical for the design and interpretation of reliable in vitro assays. This document offers a summary of available data, detailed experimental protocols for in-house validation, and visualizations of key pathways and workflows.

Quantitative Data Summary

The following tables summarize the currently available quantitative data regarding the solubility and stability of **VJ115**. Researchers are encouraged to use the provided protocols to determine precise values under their specific experimental conditions.

Table 1: Solubility of **VJ115**

Solvent	Concentration	Temperature	Method	Source
Dimethyl Sulfoxide (DMSO)	10 mM	Room Temperature	Not Specified	Vendor Data
Water	Insoluble	Not Specified	Not Specified	Vendor Data
Phosphate-Buffered Saline (PBS), pH 7.4	Data Not Available	-	-	-
Cell Culture Media (e.g., DMEM, RPMI-1640)	Data Not Available	-	-	-

Table 2: Stability and Storage of **VJ115**

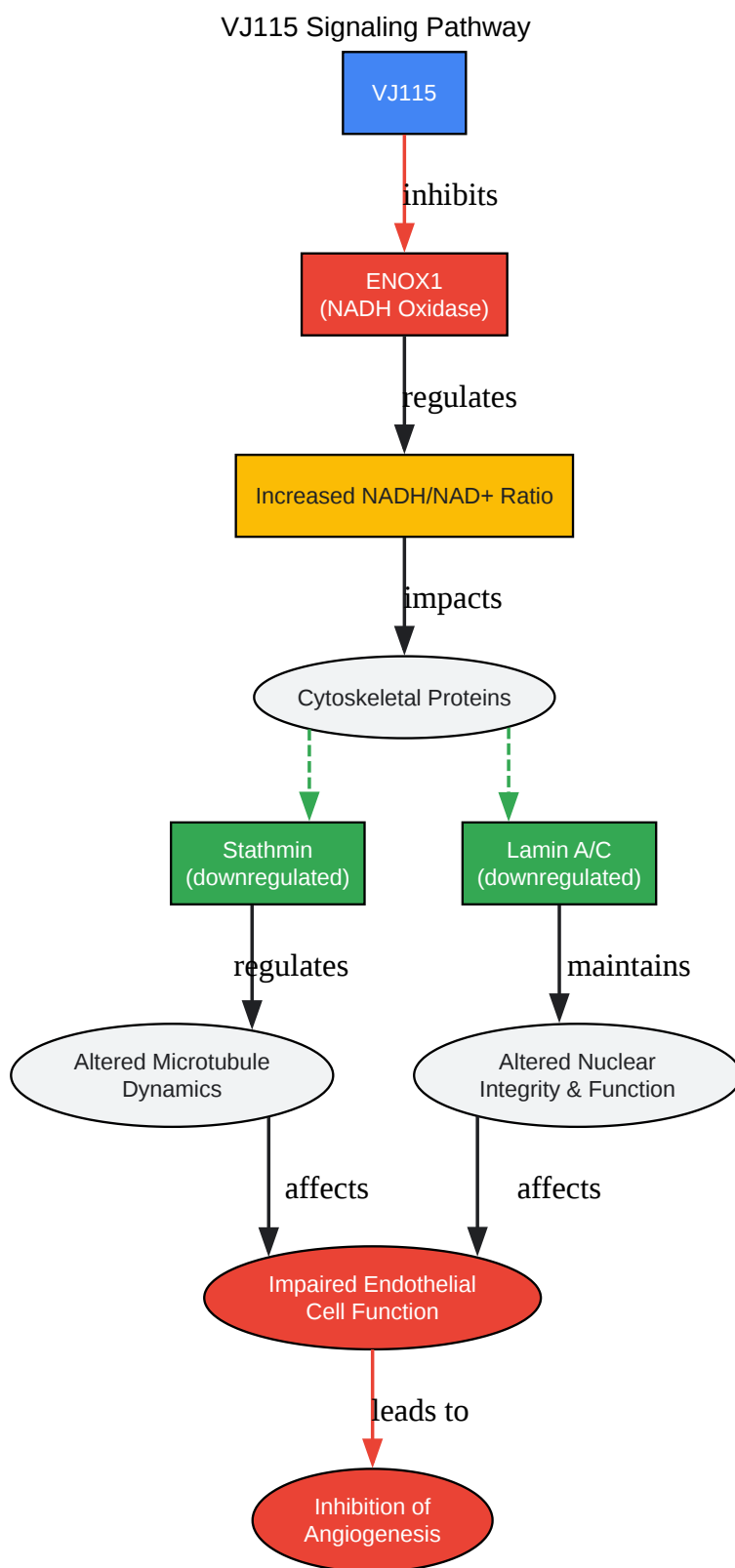
Form	Storage Temperature	Duration	Notes	Source
Solid Powder	-20°C	>5 years	Dry, dark conditions	Vendor Data[1]
Solid Powder	0 - 4°C	Days to weeks	Dry, dark conditions	Vendor Data[1]
In DMSO	-20°C	Long term (months to years)	Aliquot to avoid freeze-thaw cycles	Vendor Data[1]
In Cell Culture Media	37°C	Data Not Available	Half-life not determined	-

Mechanism of Action and Signaling Pathway

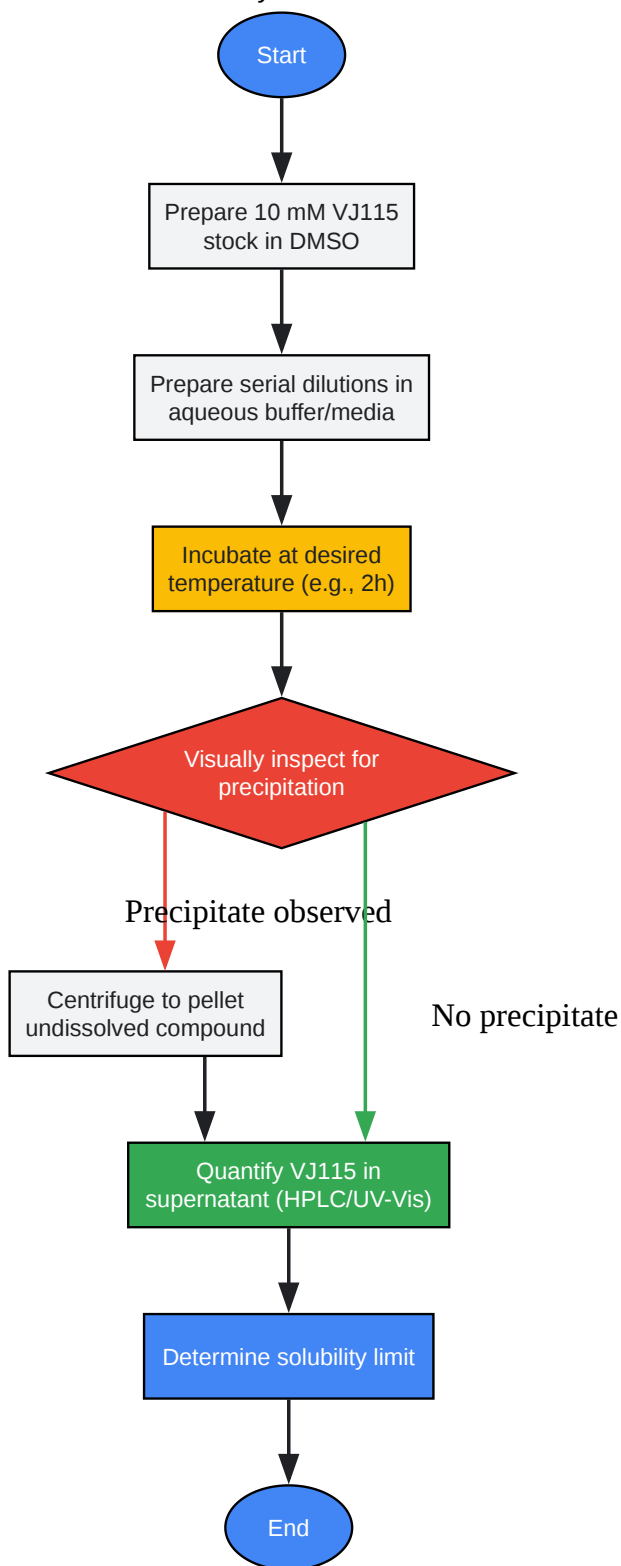
VJ115 is a novel chemical entity that functions as an inhibitor of the NADH oxidase activity of ENOX1.[2][3][4] By inhibiting ENOX1, **VJ115** disrupts the oxidation of NADH to NAD⁺, leading

to an increase in the intracellular NADH/NAD⁺ ratio.[1] This alteration in the cellular redox state has significant downstream effects, particularly in endothelial cells, impacting angiogenesis and cellular structure.

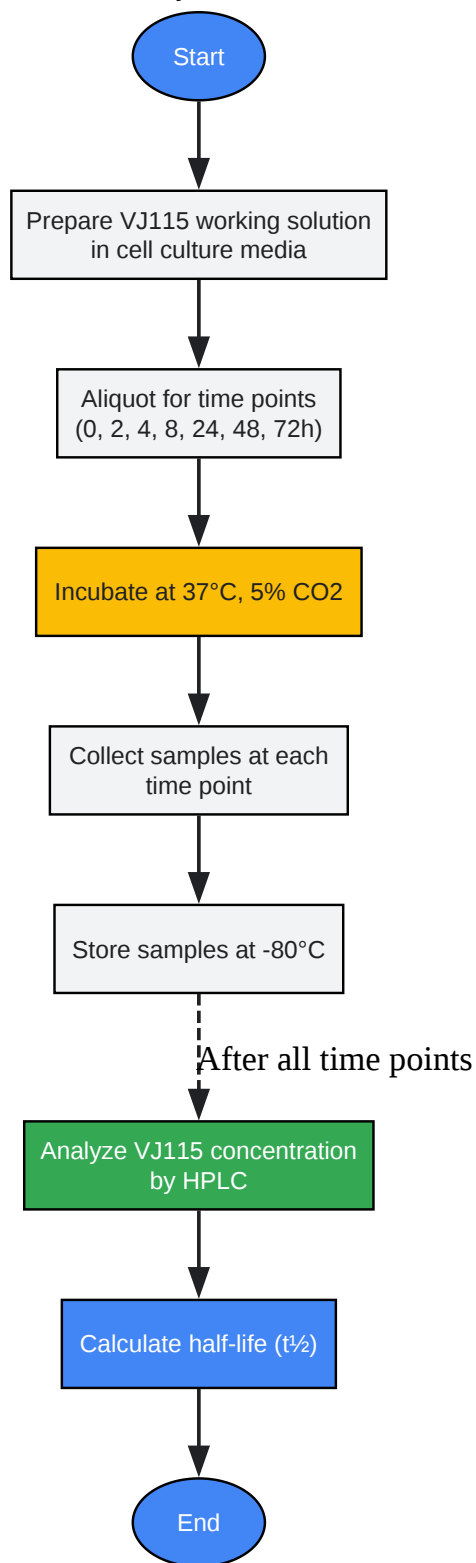
Proteomic and transcriptomic analyses have revealed that **VJ115**-mediated inhibition of ENOX1 leads to the downregulation of key proteins involved in cytoskeletal organization, notably stathmin and lamin A/C.[1][2] Stathmin is a microtubule-destabilizing protein, and its suppression can lead to alterations in microtubule dynamics. Lamin A/C are components of the nuclear lamina, crucial for maintaining nuclear shape and organizing chromatin. The impact of **VJ115** on these proteins provides a mechanistic link between ENOX1 activity, cellular NADH levels, and the regulation of angiogenesis and cytoskeletal integrity.[2]



VJ115 Solubility Assessment Workflow



VJ115 Stability Assessment Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. The NADH Oxidase ENOX1, a Critical Mediator of Endothelial Cell Radiosensitization, is Crucial for Vascular Development - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The novel antiangiogenic VJ115 inhibits the NADH oxidase ENOX1 and cytoskeleton-remodeling proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Aqueous Solubility Determination: Preclinical Pharmacology Core Lab - UT Southwestern, Dallas, Texas [utsouthwestern.edu]
- To cite this document: BenchChem. [VJ115: A Technical Guide to Solubility and Stability for In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683066#solubility-and-stability-of-vj115-for-in-vitro-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com